

# An In-depth Technical Guide to the Physical and Chemical Properties of Methacrylaldehyde

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## Compound of Interest

Compound Name: Methacrolein

Cat. No.: B123484

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## Introduction

Methacrylaldehyde (also known as **methacrolein**) is an  $\alpha,\beta$ -unsaturated aldehyde with significant industrial and biological relevance. As a key intermediate in the production of polymers and resins, its chemical reactivity is well-exploited in materials science. For researchers in the life sciences and drug development, methacrylaldehyde serves as a model electrophile due to its conjugated system, which imparts a high reactivity towards biological nucleophiles. This reactivity is central to its toxicological profile and suggests potential interactions with cellular signaling pathways, making it a compound of interest for studying cellular stress responses and the mechanisms of covalent drug action. This guide provides a comprehensive overview of the physical and chemical properties of methacrylaldehyde, detailed experimental protocols for its synthesis and analysis, and an exploration of its potential interactions with key cellular signaling pathways.

## Physical Properties

Methacrylaldehyde is a colorless, flammable liquid with a pungent odor.<sup>[1]</sup> Its key physical properties are summarized in the table below, providing essential data for handling, storage, and experimental design.

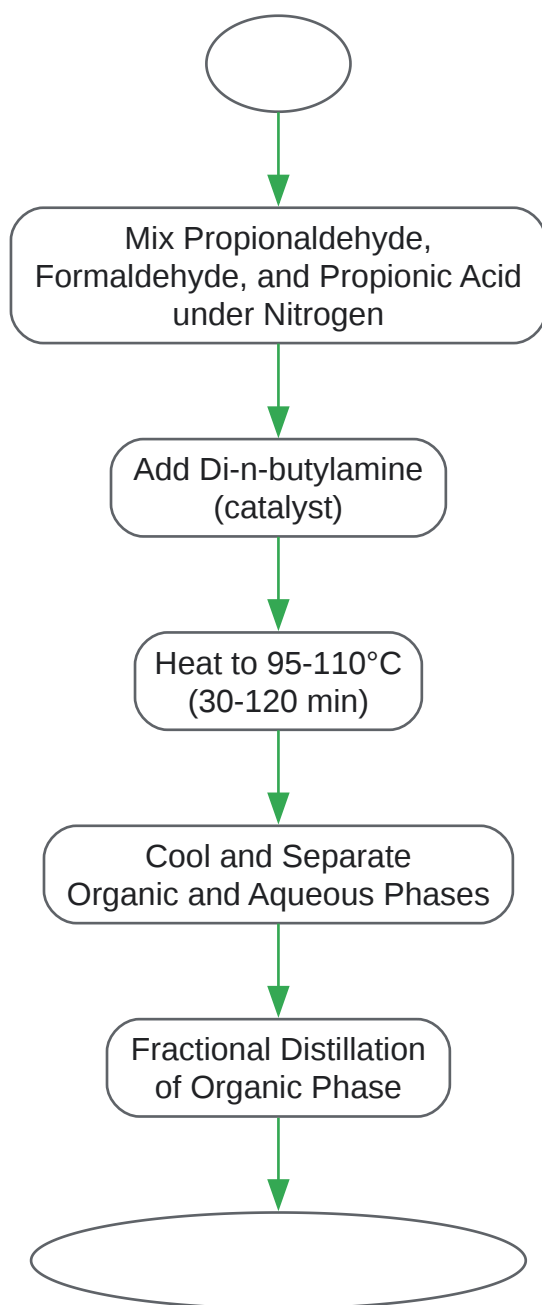
Property	Value	Reference(s)
Molecular Formula	C <sub>4</sub> H <sub>6</sub> O	[1]
Molecular Weight	70.09 g/mol	[1]
Appearance	Clear, colorless liquid	[1]
Density	0.847 g/cm <sup>3</sup> at 20°C	[2]
Melting Point	-81 °C	[1]
Boiling Point	69 °C	[1]
Solubility in Water	Miscible	[3]
Vapor Pressure	155 mmHg at 25 °C	[3]
Flash Point	-15 °C	[3]
Refractive Index (n <sup>20</sup> /D)	1.416	[3]

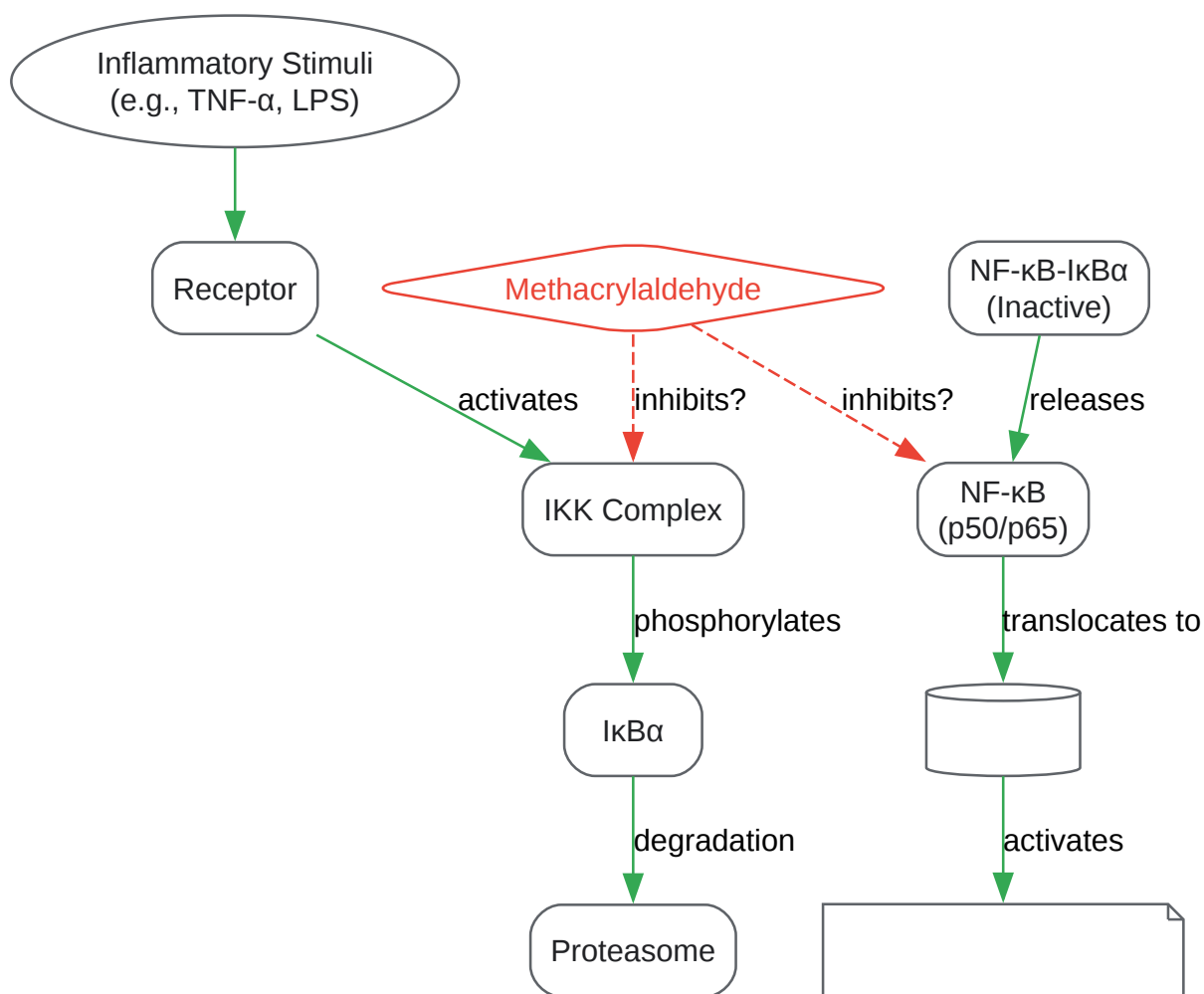
## Chemical Properties and Reactivity

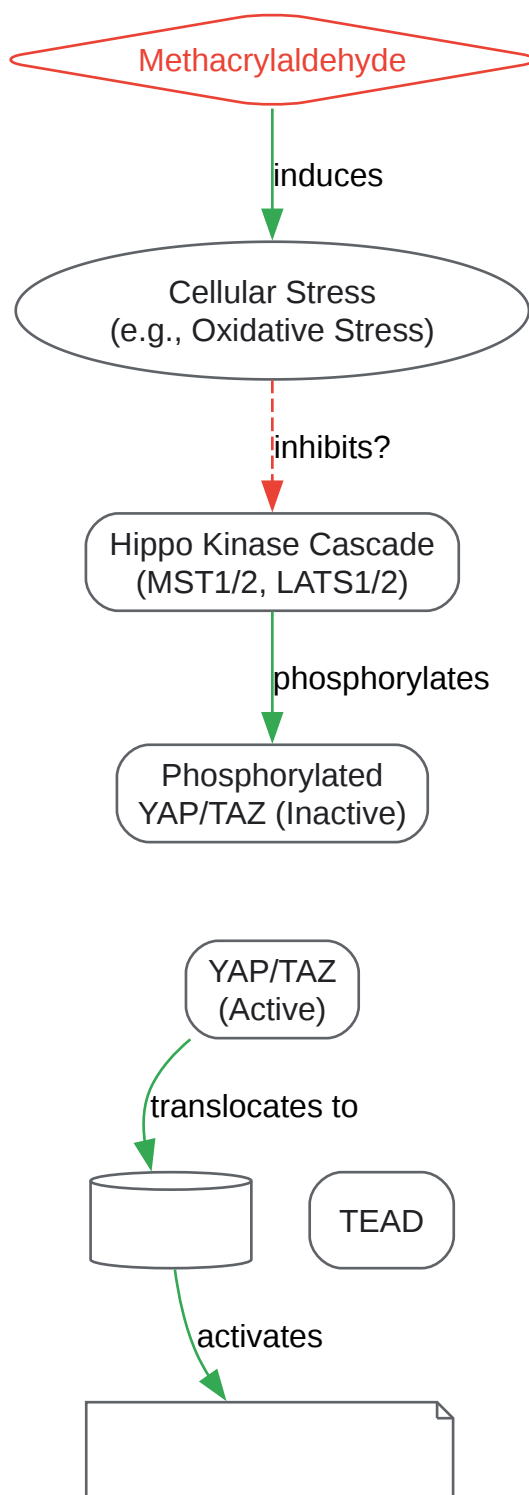
The chemical behavior of methacrylaldehyde is dominated by the presence of both an aldehyde functional group and a conjugated carbon-carbon double bond. This structure makes it susceptible to a variety of chemical transformations.

### Michael Addition

As an  $\alpha,\beta$ -unsaturated carbonyl compound, methacrylaldehyde is a classic Michael acceptor. It readily undergoes conjugate addition reactions with a wide range of nucleophiles, including thiols (e.g., cysteine residues in proteins, glutathione) and amines.[4] This reaction involves the addition of the nucleophile to the  $\beta$ -carbon of the double bond, leading to the formation of a covalent adduct.[5][6] This reactivity is fundamental to its biological activity and toxicity, as it can lead to the covalent modification of cellular macromolecules.[7]







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